

# A Comparative Analysis of L-Aspartic acid-15N,d3 from Leading Vendors

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## Compound of Interest

Compound Name: *L-Aspartic acid-15N,d3*

Cat. No.: *B8818593*

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For researchers, scientists, and drug development professionals, the purity and isotopic enrichment of stable isotope-labeled compounds are paramount for accurate and reproducible experimental results. This guide provides a comparative analysis of **L-Aspartic acid-15N,d3** from three prominent vendors: Sigma-Aldrich, Cambridge Isotope Laboratories, and MedChemExpress. The comparison is based on publicly available product specifications, and this guide outlines key experimental protocols for independent verification.

## Data Presentation: A Side-by-Side Look at Vendor Specifications

The quality of **L-Aspartic acid-15N,d3** can be primarily assessed by its isotopic enrichment and chemical purity. The following table summarizes the product specifications as provided by each vendor. It is important to note that direct experimental comparison of lots from each vendor would provide the most definitive data.

Parameter	Sigma-Aldrich	Cambridge Isotope Laboratories	MedChemExpress
Product Number	Varies by specific product	DNLM-6931	HY-N0666S9
Isotopic Enrichment ( <sup>15</sup> N)	≥98 atom %	≥98 atom %	99.1%
Isotopic Enrichment (D)	≥98 atom %	≥98 atom %	Not explicitly stated
Chemical Purity	Information available upon request	≥98% <sup>[1]</sup>	≥98.0% (HPLC)
Molecular Formula	HO <sub>2</sub> CCD <sub>2</sub> CD( <sup>15</sup> NH <sub>2</sub> )CO <sub>2</sub> H <sup>[1]</sup>	HOOC <sub>2</sub> CD <sub>2</sub> CD( <sup>15</sup> NH <sub>2</sub> )COOH	C <sub>4</sub> H <sub>4</sub> D <sub>3</sub> <sup>15</sup> NO <sub>4</sub>
CAS Number	1308264-52-9 <sup>[1]</sup>	1308264-52-9 <sup>[1]</sup>	1308264-52-9

## Key Experimental Protocols for Quality Assessment

To ensure the quality and consistency of **L-Aspartic acid-15N,d3** for your specific application, independent verification is recommended. The following are detailed methodologies for key experiments.

### Determination of Isotopic Enrichment by Mass Spectrometry

Objective: To quantify the atom percent enrichment of <sup>15</sup>N and Deuterium in **L-Aspartic acid-15N,d3**.

Methodology:

- Sample Preparation:
  - Accurately weigh 1-2 mg of **L-Aspartic acid-15N,d3** and dissolve in a suitable solvent (e.g., 0.1% formic acid in water) to a final concentration of 1 mg/mL.

- Prepare a serial dilution to a working concentration of 1-10 µg/mL.
- Instrumentation:
  - A high-resolution mass spectrometer (e.g., Orbitrap or Q-TOF) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI) is recommended.
- Data Acquisition:
  - Acquire mass spectra in full scan mode in the positive or negative ion mode.
  - The mass-to-charge ratio ( $m/z$ ) for the unlabeled L-Aspartic acid ( $M+H$ )<sup>+</sup> is approximately 134.05. The fully labeled **L-Aspartic acid-15N,d3** ( $M+H$ )<sup>+</sup> is expected at approximately  $m/z$  138.07.
- Data Analysis:
  - Determine the relative intensities of the monoisotopic peaks for the unlabeled, partially labeled, and fully labeled species.
  - Calculate the atom percent enrichment for <sup>15</sup>N and D based on the relative peak intensities of the isotopic distribution.

## Assessment of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of **L-Aspartic acid-15N,d3** and identify any potential impurities.

### Methodology:

- Sample Preparation:
  - Prepare a stock solution of **L-Aspartic acid-15N,d3** in an appropriate solvent (e.g., water or a mild acidic buffer) at a concentration of 1 mg/mL.
  - Filter the sample through a 0.22 µm syringe filter before injection.

- Instrumentation:
  - An HPLC system equipped with a UV detector or a Charged Aerosol Detector (CAD) is suitable.
  - A C18 reversed-phase column is commonly used.
- Chromatographic Conditions:
  - Mobile Phase A: 0.1% Formic Acid in Water
  - Mobile Phase B: Acetonitrile
  - Gradient: A linear gradient from 0% to 50% B over 20 minutes.
  - Flow Rate: 1.0 mL/min
  - Column Temperature: 30 °C
  - Detection: UV at 210 nm or CAD.
- Data Analysis:
  - Integrate the peak area of the main component and any impurity peaks.
  - Calculate the percentage purity by dividing the peak area of the main component by the total peak area.

## Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the identity and isotopic labeling pattern of **L-Aspartic acid-15N,d3**.

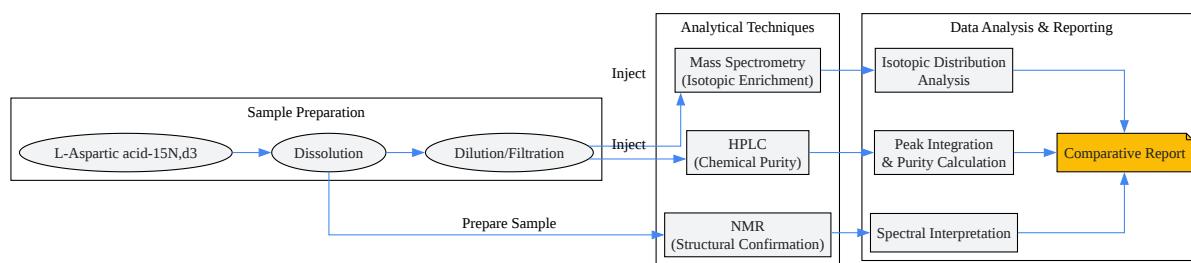
Methodology:

- Sample Preparation:
  - Dissolve 5-10 mg of the sample in a deuterated solvent such as Deuterium Oxide (D<sub>2</sub>O).

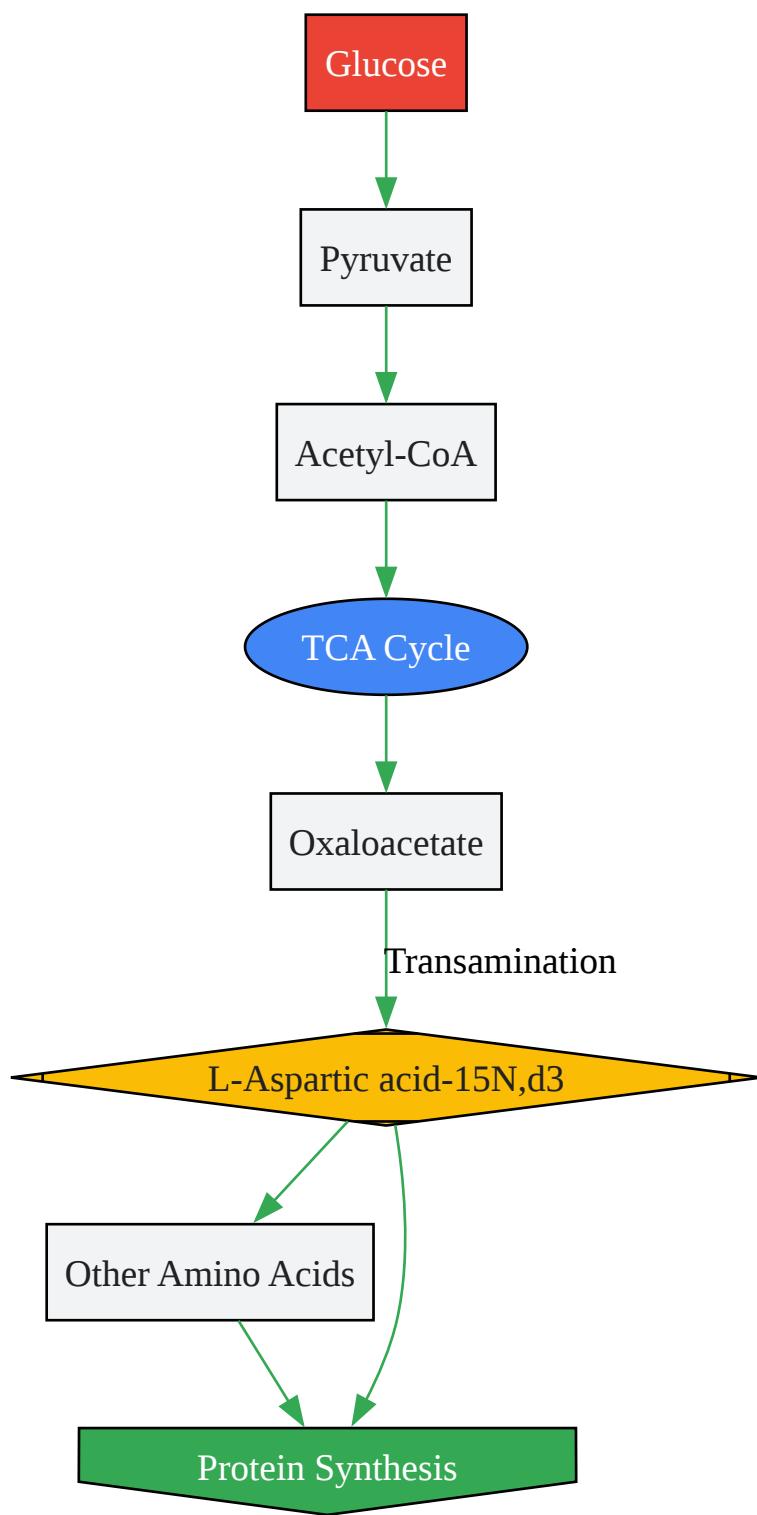
- Instrumentation:
  - A high-field NMR spectrometer (e.g., 400 MHz or higher) is required.
- Data Acquisition:
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
  - Due to the deuterium labeling at the 2 and 3 positions, the corresponding proton signals will be absent in the  $^1\text{H}$  NMR spectrum.
  - The  $^{13}\text{C}$  NMR spectrum will show characteristic shifts for the carboxyl and alpha-carbon, with potential coupling to  $^{15}\text{N}$ .
- Data Analysis:
  - Compare the obtained spectra with reference spectra of unlabeled L-Aspartic acid to confirm the absence of specific proton signals and to verify the overall structure.

## Visualizing Workflows and Pathways

To better illustrate the experimental processes and the context of this compound's use, the following diagrams are provided.

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Caption: Experimental workflow for the quality assessment of **L-Aspartic acid-15N,d3**.



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Caption: Simplified metabolic pathway illustrating the incorporation of L-Aspartic acid.

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## References

- 1. L-Aspartic acid (2,3,3-D<sup>15</sup>N, 98%;  $\Delta^{15}\text{N}$ , 98%) - Cambridge Isotope Laboratories, DNLM-6931-0.5 [isotope.com]
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